

A Technical Guide to Docosahexaenoic Acid-d5 (CAS Number: 1197205-71-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Docosahexaenoic acid-d5

Cat. No.: B10767619

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Docosahexaenoic acid-d5** (DHA-d5), a deuterated analog of docosahexaenoic acid (DHA). Its primary application is as an internal standard for the precise quantification of DHA in various biological matrices using mass spectrometry-based techniques.[1][2][3] DHA is a critical omega-3 polyunsaturated fatty acid (PUFA) that constitutes a significant portion of the brain's PUFAs and is abundant in the gray matter and retinal membranes.[2] Given the physiological and pathological significance of DHA in neural development, cardiovascular health, obesity, and inflammation, accurate measurement of its levels is crucial in research and clinical settings.[2]

Physicochemical Properties and Specifications

Docosahexaenoic acid-d5, with the CAS number 1197205-71-2, is a stable isotope-labeled form of DHA. The deuterium labeling provides a distinct mass shift, allowing it to be differentiated from endogenous, unlabeled DHA in mass spectrometry analysis, without altering its chemical properties significantly.[3]

Property	Value
CAS Number	1197205-71-2
Molecular Formula	C22H27D5O2
Molecular Weight	333.52 g/mol
Synonyms	(4Z,7Z,10Z,13Z,16Z,19Z)-4,7,10,13,16,19-Docosahexaenoic-21,21,22,22,22-d5 acid, DHA-d5, Cervonic Acid-d5
Purity	≥98%
Isotopic Enrichment	≥98 atom % D
Appearance	Clear, colorless liquid
Storage	Store at -20°C

Experimental Protocols

The primary application of DHA-d5 is as an internal standard in quantitative analytical methods. Below is a detailed methodology for the quantification of DHA in biological samples, such as plasma or microglia, using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) assay with DHA-d5 as the internal standard.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantification of Docosahexaenoic Acid in Biological Samples using LC-MS/MS with DHA-d5 Internal Standard

1. Sample Preparation (Lipid Extraction)

- To 100 µL of plasma or cell lysate in an Eppendorf tube, add 10 µL of an internal standard mixture containing DHA-d5 at a known concentration (e.g., 10 µg/mL).[\[4\]](#)
- Add a suitable organic solvent for lipid extraction, such as a 3:2 (v/v) mixture of hexane and isopropanol, at a 1:10 sample-to-solvent ratio.[\[4\]](#)
- Vortex the mixture thoroughly.

- For plasma samples, incubate at -20°C for 10 minutes, followed by centrifugation at 14,000 x g at 4°C for 5 minutes.[4]
- Transfer the supernatant containing the lipid extract to a new tube for analysis.

2. Liquid Chromatography (LC) Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 mm × 50 mm, 1.7 μm).[7]
- Mobile Phase: A gradient of acetonitrile and water containing 2 mM ammonium acetate.[5][6]
 - Mobile Phase A: Water with 2 mM ammonium acetate
 - Mobile Phase B: Acetonitrile
- Flow Rate: 0.3 mL/min.[5][6]
- Column Temperature: 40 °C.[7]
- Injection Volume: 2 μL.

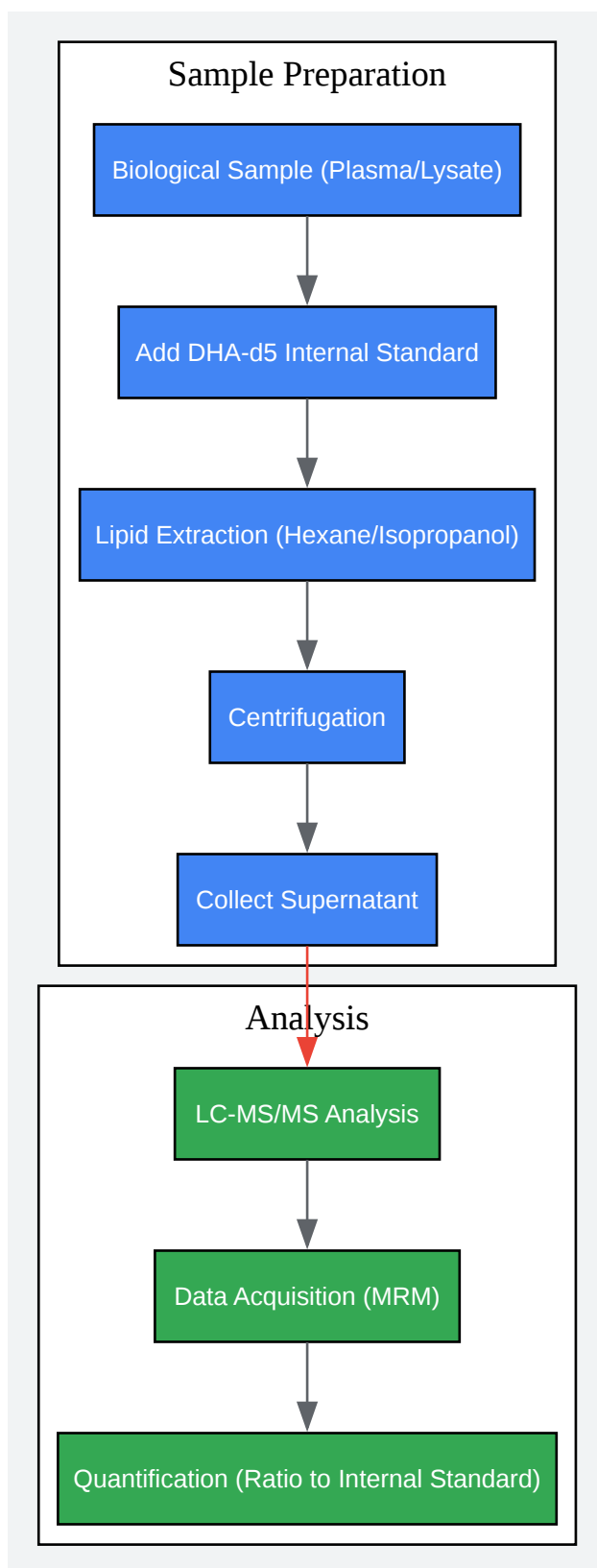
3. Tandem Mass Spectrometry (MS/MS) Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Negative Electrospray Ionization (ESI-).[5][6]
- Multiple Reaction Monitoring (MRM) Transitions:
 - DHA-d5: m/z 332.1 → 228.3 / 234.2.[5][6]
 - DHA (unlabeled): m/z 327.2 → 283.2 (or other validated product ion)
- Data Analysis: The concentration of DHA in the sample is determined by calculating the ratio of the peak area of the endogenous DHA to the peak area of the DHA-d5 internal standard

and comparing this ratio to a standard curve generated with known concentrations of unlabeled DHA.

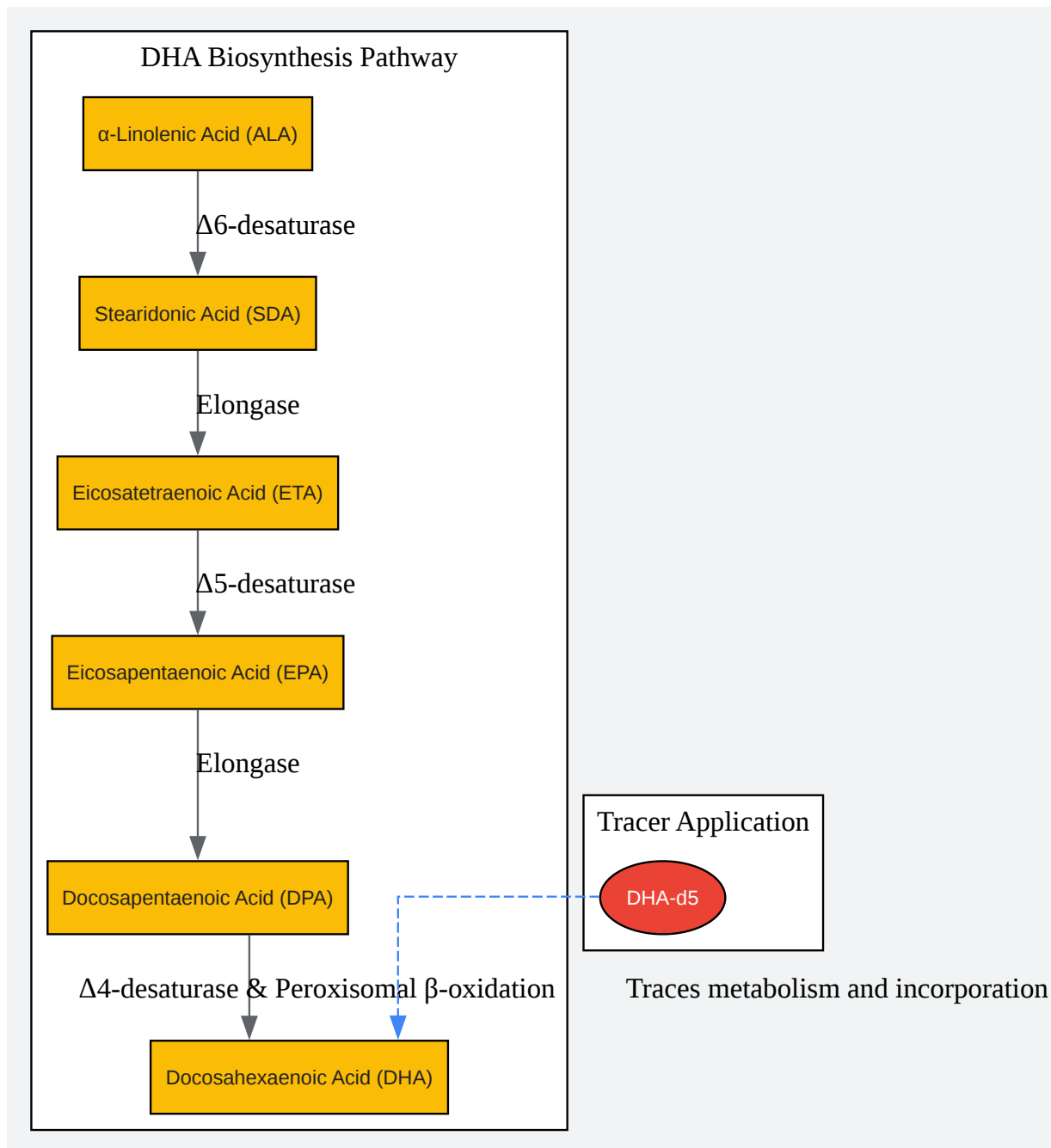
Visualizations

The following diagrams illustrate the experimental workflow for DHA quantification and the biosynthetic pathway of DHA.



[Click to download full resolution via product page](#)

Experimental workflow for DHA quantification using DHA-d5.



[Click to download full resolution via product page](#)

Biosynthesis of Docosahexaenoic Acid (DHA).

The biosynthesis of DHA is a multi-step process involving a series of desaturation and elongation reactions.[8][9][10] DHA-d5 can be used as a tracer to study the kinetics and metabolism of DHA within this pathway and its incorporation into various lipid species.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Development and Validation of a LC–MS/MS-Based Assay for Quantification of Free and Total Omega 3 and 6 Fatty Acids from Human Plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Development and validation of a LC-MS/MS assay for quantifying the uptake of docosahexaenoic acid-d5 into mouse microglia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. LC–MS/MS-based simultaneous quantification of acylcarnitines, eicosapentaenoic acid, and docosahexaenoic acid: exploring potential biomarkers in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Docosahexaenoic acid - Wikipedia [en.wikipedia.org]
- 9. tandfonline.com [tandfonline.com]
- 10. Biosynthesis of docosahexaenoic acid (DHA, 22:6-4, 7,10,13,16,19): two distinct pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Docosahexaenoic Acid-d5 (CAS Number: 1197205-71-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10767619#docosahexaenoic-acid-d5-cas-number-1197205-71-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com